

Essential Safety and Logistical Information for Handling Vanillactic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanillactic acid

Cat. No.: B126003

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Vanillactic acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety practices.

Physicochemical and Safety Data

While a specific Safety Data Sheet (SDS) for Vanillactic acid is not readily available, data from analogous compounds and chemical databases have been compiled. Vanillic acid, a structurally similar compound, is not classified as a hazardous substance. However, **Vanillactic acid** is noted as a potentially toxic compound and should be handled with care.

| Property | Value | Source |
|------------------------|---|--------|
| Chemical Name | 2-hydroxy-3-(4-hydroxy-3-methoxyphenyl)propanoic acid | [1] |
| Molecular Formula | C ₁₀ H ₁₂ O ₅ | [1][2] |
| Molecular Weight | 212.20 g/mol | [1][2] |
| Physical State | Solid | [1][2] |
| pKa (Strongest Acidic) | ~3.37 (Predicted) | [2] |
| Water Solubility | 4.3 g/L (Predicted) | [2] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Vanillactic acid** to minimize exposure and ensure personal safety.

| PPE Category | Item | Standard/Specification |
|------------------------|--|---------------------------|
| Eye Protection | Safety glasses with side shields or chemical splash goggles | ANSI Z87.1 compliant |
| Hand Protection | Nitrile gloves | Standard laboratory grade |
| Body Protection | Laboratory coat | Standard |
| Respiratory Protection | Not generally required for small quantities. Use a NIOSH-approved respirator if creating dust or aerosols. | - |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Vanillactic acid** in a laboratory setting.

Preparation and Pre-Handling

- Risk Assessment:** Before beginning work, conduct a thorough risk assessment for the planned experiment.
- Area Designation:** Designate a specific area for handling **Vanillactic acid**, preferably within a chemical fume hood if there is a risk of dust or aerosol generation.
- Gather Materials:** Ensure all necessary equipment, including PPE, spill kits, and waste containers, are readily accessible.

Handling the Compound

- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing and Transfer:
 - Handle **Vanillactic acid** as a solid.
 - When weighing, use a chemical fume hood or an enclosure to minimize the potential for inhaling dust.
 - Use appropriate tools (e.g., spatula, weigh paper) to transfer the solid. Avoid creating dust.
- Solution Preparation:
 - If preparing a solution, add the solid **Vanillactic acid** to the solvent slowly.
 - If the dissolution process is exothermic or produces vapors, perform this step in a chemical fume hood.

Post-Handling and Decontamination

- Cleaning: Clean all equipment and the work area thoroughly after use. Use a suitable solvent to remove any residual **Vanillactic acid**.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the appropriate waste stream.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Disposal Plan

Proper disposal of **Vanillactic acid** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste:

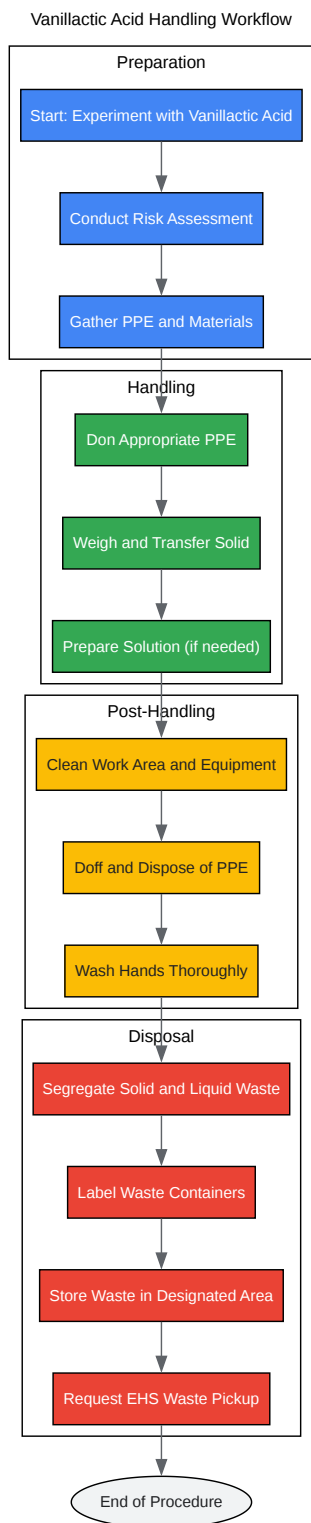
- Collect unused or waste **Vanillactic acid** in a clearly labeled, sealed container designated for non-hazardous chemical waste.
- Contaminated consumables (e.g., gloves, weigh papers, paper towels) should also be placed in this container.
- Liquid Waste:
 - Aqueous solutions of **Vanillactic acid** can be neutralized with a mild base (e.g., sodium bicarbonate) to a pH between 6 and 8.
 - Check with your institution's environmental health and safety (EHS) office for guidance on the disposal of the neutralized solution down the drain. Some institutions may require it to be collected as chemical waste.
 - Organic solvent solutions containing **Vanillactic acid** must be collected in a designated, labeled container for hazardous waste.

Waste Disposal Procedure

- Labeling: Ensure all waste containers are accurately and clearly labeled with the contents, including the full chemical name and any associated hazards.
- Storage: Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.
- Pickup: Arrange for waste pickup through your institution's EHS department. Do not dispose of solid chemical waste in regular trash.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **Vanillactic acid**.



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Caption: Workflow for the safe handling and disposal of **Vanillic acid**.

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References

- 1. Vanillactic Acid | C₁₀H₁₂O₅ | CID 160637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Vanillactic acid | 2475-56-1 | Benchchem [benchchem.com]
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